

Personal protective equipment for handling Ethyl 4-oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 4-oxocyclohexanecarboxylate

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Essential Safety and Handling Guide for Ethyl 4-oxocyclohexanecarboxylate

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling of **Ethyl 4-oxocyclohexanecarboxylate** (CAS No. 17159-79-4). Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **Ethyl 4-oxocyclohexanecarboxylate** are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ O ₃	[1][2]
Molecular Weight	170.21 g/mol	[1][3][4]
Appearance	Colorless to pale yellow liquid	[5][6]
Boiling Point	150-152 °C at 40 mmHg	[3][6]
Density	1.068 g/mL at 25 °C	[3][6]
Flash Point	110 °C (230 °F) - closed cup	[3][7]
Refractive Index	n ₂₀ /D 1.461	[3][4]
Solubility	Sparingly soluble in water; soluble in organic solvents.[5]	

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 4-oxocyclohexanecarboxylate is classified as a hazardous chemical. It is crucial to use appropriate personal protective equipment to minimize exposure risks.

Primary Hazards:

- Causes skin irritation.[1][8]
- Causes serious eye irritation.[1][8]
- May cause respiratory irritation.[1][8]

Recommended Personal Protective Equipment (PPE):

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Laboratory coat.	Prevents skin contact.
Respiratory Protection	Not typically required under normal use with adequate ventilation. If vapors or mists are generated, a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) may be necessary.	Protects against inhalation of vapors and mists.
Foot Protection	Closed-toe shoes.	Protects feet from spills.

Operational Plan: Step-by-Step Handling Procedure

A standardized operational plan is critical to minimizing the risk of exposure and ensuring safe handling.

3.1. Preparation:

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Verify that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before commencing work.
- Don the appropriate personal protective equipment as outlined in the table above.

3.2. Handling:

- Handle the liquid with care to avoid splashing.

- Use only in a well-ventilated area, such as a chemical fume hood.[8]
- Avoid breathing vapors or mists.[7][8]
- Wash hands thoroughly after handling, even if gloves were worn.[7][8][9]
- Keep the container tightly closed when not in use.[5][7]

3.3. Post-Handling:

- Clean the work area thoroughly after use.
- Remove and properly dispose of contaminated gloves and any other disposable PPE.
- Wash hands with soap and water.[9]

Storage and Disposal Plan

4.1. Storage:

- Store in a cool, dry, and well-ventilated place.[5][7]
- Keep the container tightly closed to prevent leakage and contamination.[5][7]
- Store away from strong oxidizing agents.[8]
- The storage class for this chemical is 10: Combustible liquids.[3]

4.2. Disposal:

- Dispose of contents and container in accordance with local, state, and federal regulations.
- Do not empty into drains.[8]
- Contaminated materials should be treated as hazardous waste.
- For spills, soak up the material with an inert absorbent material (e.g., sand, silica gel, universal binder) and place it in a suitable, closed container for disposal.[8]

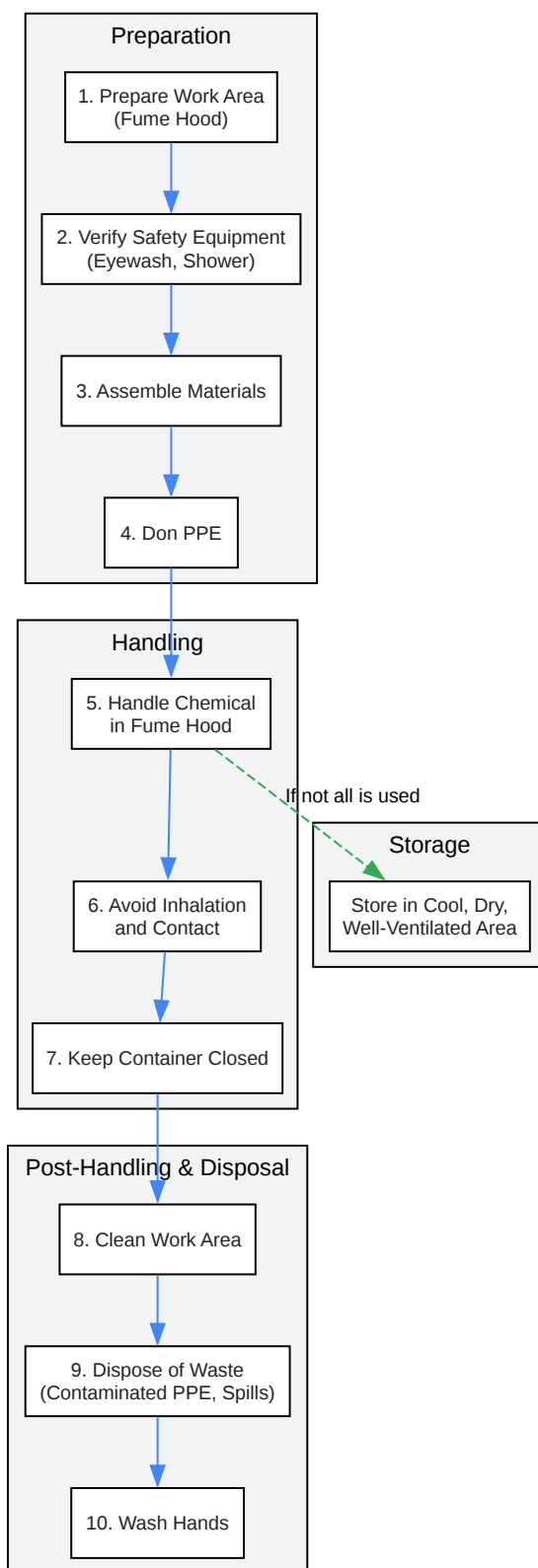
Emergency Procedures

In case of:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[8] Get medical attention if irritation persists.[5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[8] Get medical attention if irritation occurs.[5]
- Inhalation: Remove to fresh air.[8] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[5][8]
- Ingestion: Clean mouth with water and get medical attention.[8]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **Ethyl 4-oxocyclohexanecarboxylate**.



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Caption: A high-level workflow for the safe handling of **Ethyl 4-oxocyclohexanecarboxylate**.

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